

# Application Notes and Protocols for UNC4976 TFA in Cellular Assays

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## Compound of Interest

Compound Name: UNC4976 TFA

Cat. No.: B12390503

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These application notes provide detailed protocols for utilizing **UNC4976 TFA**, a potent and cell-permeable positive allosteric modulator (PAM) of the Chromobox homolog 7 (CBX7) chromodomain, in various cellular assays. **UNC4976 TFA** facilitates the study of Polycomb Repressive Complex 1 (PRC1) function and its role in gene regulation.

## Introduction to UNC4976 TFA

UNC4976 is a peptidomimetic compound that acts as a positive allosteric modulator of the CBX7 chromodomain's interaction with nucleic acids.<sup>[1][2]</sup> This modulation enhances the non-specific binding of CBX7 to DNA and RNA, leading to a re-equilibration of PRC1 away from its canonical H3K27me3 target genes.<sup>[1][2]</sup> This activity makes UNC4976 a valuable chemical probe for investigating the biological roles of PRC1 and for potential therapeutic development.

Chemical Properties:

Property	Value	Source
Molecular Formula	C49H71F3N6O10	[3]
Molecular Weight	961.12 g/mol	[3]
Solubility	50 mg/mL (52.02 mM) in DMSO (ultrasonication may be required)	[3]
Storage (Powder)	-80°C for 2 years, -20°C for 1 year (sealed from moisture)	[3]
Storage (in Solvent)	-80°C for 6 months, -20°C for 1 month (sealed from moisture)	[4]

## Mechanism of Action: Modulation of PRC1

**UNC4976 TFA** targets CBX7, a core component of the canonical PRC1 complex. The PRC1 complex plays a crucial role in gene silencing and epigenetic regulation.[5][6] UNC4976 enhances the affinity of the CBX7 chromodomain for nucleic acids, which in turn displaces the PRC1 complex from its target gene promoters marked by H3K27me3. This leads to the de-repression of PRC1 target genes.

**Diagram 1: UNC4976 TFA Mechanism of Action.**

## Recommended Concentrations for Cellular Assays

The optimal concentration of **UNC4976 TFA** will vary depending on the cell type, assay duration, and specific experimental goals. Below is a summary of concentrations reported in the literature, which can be used as a starting point for optimization.

Assay Type	Cell Line	Concentration	Treatment Duration	Outcome	Reference
GFP Reporter Assay	Mouse Embryonic Stem Cells (mESCs)	EC50: 3.207 ± 0.352 µM	48 hours	De-repression of GFP reporter	[1][7]
Chromatin Immunoprecipitation (ChIP-seq)	Mouse Embryonic Stem Cells (mESCs)	20 µM	4 hours	Displacement of CBX7-PRC1 from target genes	[1]
Reverse Transcription Quantitative PCR (RT-qPCR)	HEK293	6 µM and 20 µM	Not specified	Increased expression of Polycomb target genes	[1]
Cell Viability Assay (CellTiter-Glo)	Mouse Embryonic Stem Cells (mESCs)	Up to 100 µM	Not specified	Weak toxicity observed only at 100 µM	[1]

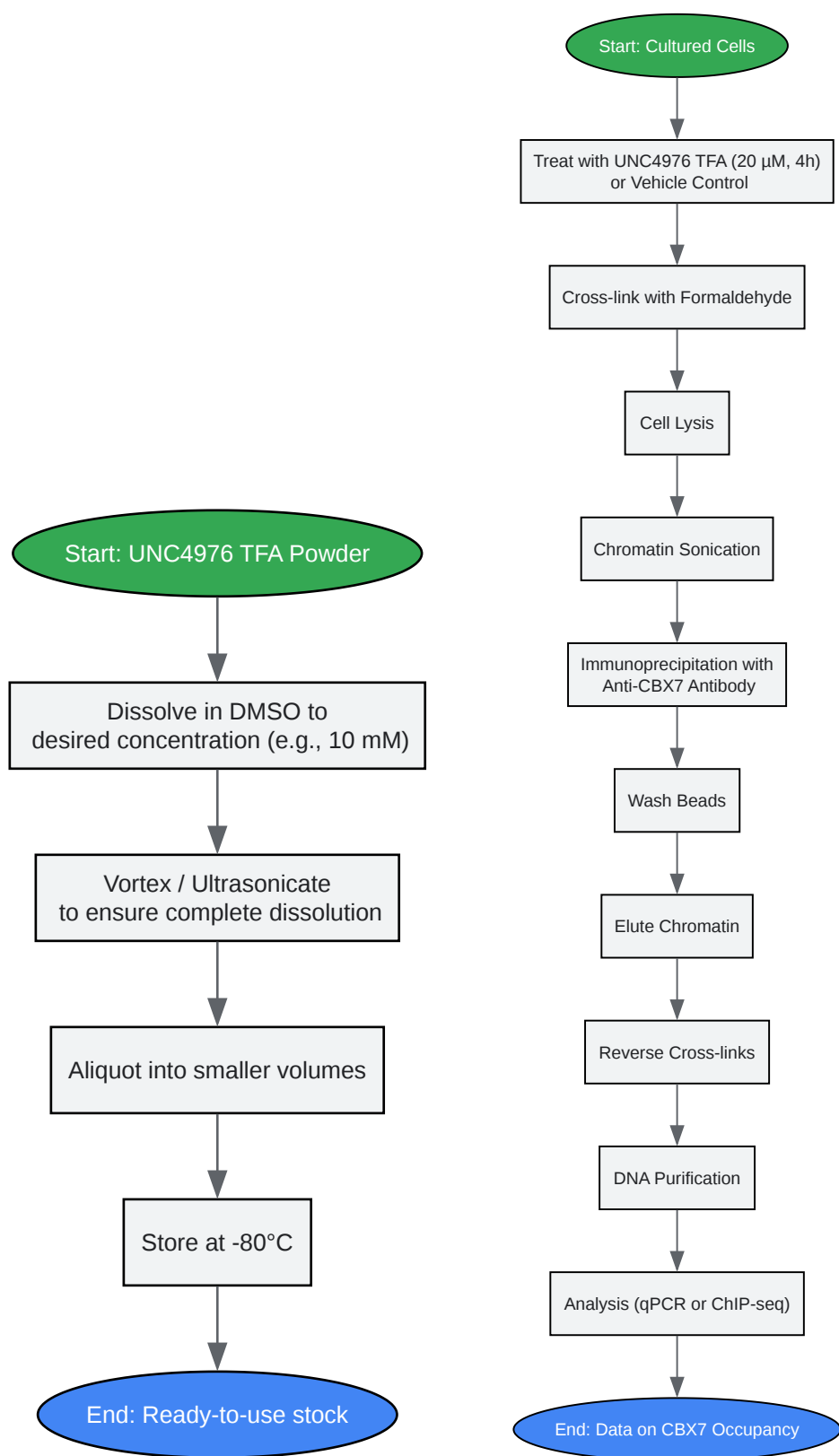
## Experimental Protocols

Note on TFA Salt: UNC4976 is supplied as a trifluoroacetic acid (TFA) salt. While generally well-tolerated in cell culture at low concentrations, it is advisable to include a vehicle control (e.g., DMSO) and a TFA salt control in sensitive assays to account for any potential non-specific effects.

## Stock Solution Preparation

- Material: **UNC4976 TFA** powder, DMSO (cell culture grade).
- Procedure:
  - To prepare a 10 mM stock solution, dissolve 9.61 mg of **UNC4976 TFA** in 1 mL of DMSO.

- Vortex and/or use an ultrasonic bath to ensure complete dissolution.[\[3\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -80°C for up to 6 months.[\[4\]](#)



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